

2-Bromomethyl-1,3-dioxolane CAS number and synonyms

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Compound of Interest

Compound Name: 2-Bromomethyl-1,3-dioxolane

Cat. No.: B1266232

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An In-depth Technical Guide to 2-Bromomethyl-1,3-dioxolane

This technical guide provides a comprehensive overview of **2-Bromomethyl-1,3-dioxolane**, a versatile chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and material science. This document details the compound's chemical identity, properties, synthesis protocols, and significant applications, presenting data in a structured and accessible format.

Chemical Identity and Properties

2-Bromomethyl-1,3-dioxolane is a clear, colorless liquid widely utilized in organic synthesis. [1] Its unique structure makes it a valuable building block for a range of complex molecules.

Table 1: Identifiers and Synonyms for **2-Bromomethyl-1,3-dioxolane**

Identifier Type	Value
CAS Number	4360-63-8[1][2][3]
EC Number	224-443-6[2][4]
Molecular Formula	C ₄ H ₇ BrO ₂ [1][2][3]
Synonyms	Bromoacetaldehyde ethylene acetal[2][5][6], (1,3-Dioxolan-2-yl)methyl bromide[2], 2- (bromomethyl)-3-dioxolane[2][6]

Table 2: Physicochemical Properties of **2-Bromomethyl-1,3-dioxolane**

Property	Value
Molecular Weight	167.00 g/mol [1][4]
Boiling Point	80-82 °C at 27 mmHg[1][2][7]
Density	1.613 g/mL at 25 °C[1][2][7]
Refractive Index	n _{20/D} 1.482[1][2][7]
Flash Point	62 °C (143.6 °F) - closed cup[3][4]
Solubility	Immiscible with water[1][2][7]. Soluble in Chloroform, slightly soluble in Ethyl Acetate[2].
Sensitivity	Moisture Sensitive[1][2]

Synthesis of 2-Bromomethyl-1,3-dioxolane

The primary synthesis route for **2-Bromomethyl-1,3-dioxolane** involves the reaction of ethylene glycol and acetaldehyde, followed by bromination.[1][7] This method can be optimized for large-scale production with high purity.[1]

Experimental Protocol: Synthesis from Ethylene Glycol and Acetaldehyde

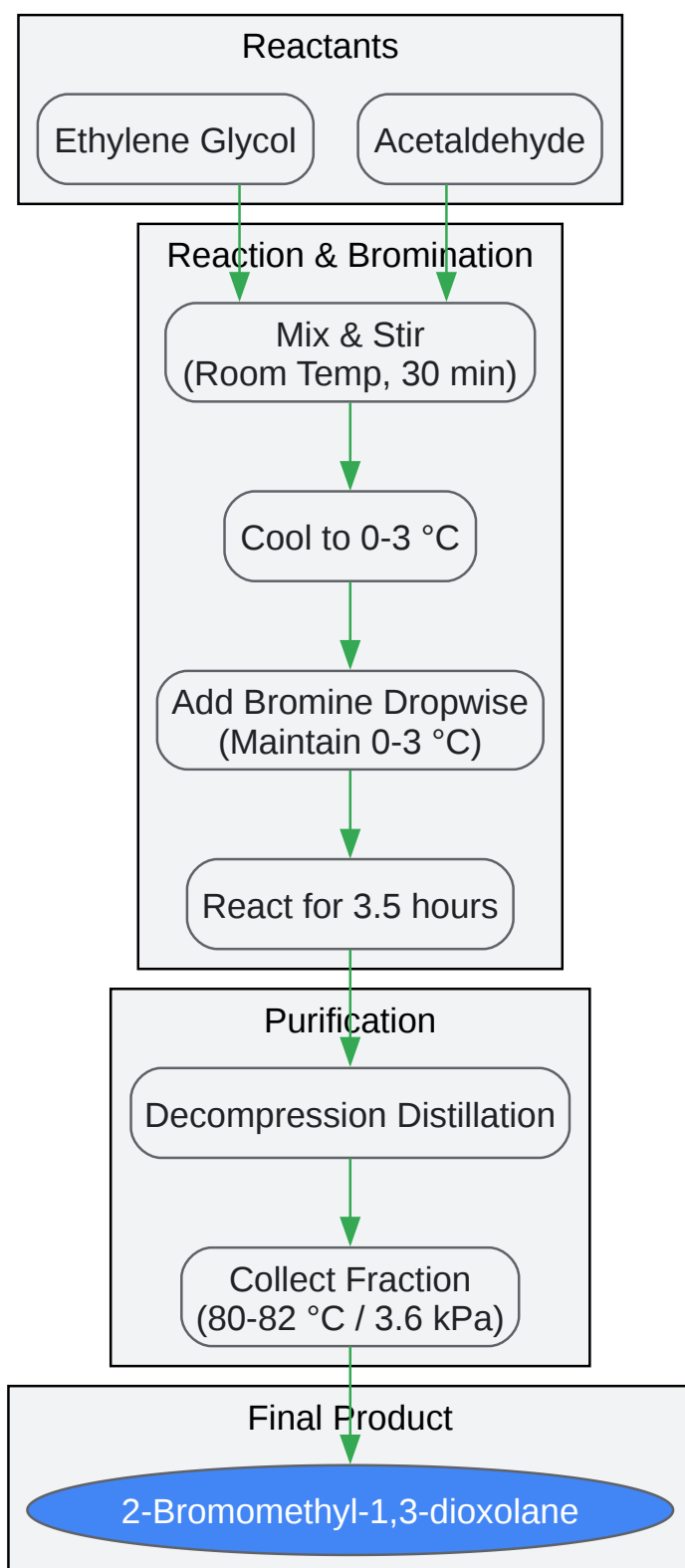
This protocol is based on a documented large-scale synthesis.[7][8]

Materials:

- Ethylene glycol (10.326 kg, 166.3 mol)
- Freshly distilled acetaldehyde (3.66 kg, 83.185 mol)
- Bromine (14.622 kg, 91.504 mol)

Procedure:

- To a suitable reaction vessel, add ethylene glycol and freshly distilled acetaldehyde.
- Stir the mixture slowly at room temperature for 30 minutes.[\[7\]](#)[\[8\]](#)
- Cool the reaction mixture to 0-3 °C.
- Slowly add bromine dropwise to the mixture. Control the rate of addition to maintain the reaction temperature between 0-3 °C.[\[7\]](#)[\[8\]](#)
- After the complete addition of bromine, continue the reaction at 0-3 °C for an additional 3.5 hours.[\[7\]](#)[\[8\]](#)
- Upon completion, purify the product by distillation under reduced pressure (decompression distillation).
- Collect the fraction at 80-82 °C / 3.6 kPa.[\[7\]](#)[\[8\]](#) This yields **2-bromomethyl-1,3-dioxolane** with a purity greater than 95%.[\[7\]](#)[\[8\]](#)



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Caption: Synthesis workflow for **2-Bromomethyl-1,3-dioxolane**.

Applications in Research and Development

2-Bromomethyl-1,3-dioxolane is a key building block in various synthetic pathways due to its reactivity and stability.[\[1\]](#)[\[2\]](#)

Pharmaceutical Synthesis

This compound is a crucial intermediate in the synthesis of active pharmaceutical ingredients (APIs).[\[1\]](#)[\[9\]](#)

- 1,4-Benzoxazepine (BZO) Compounds: It is used as a key building block in the synthesis of BZO compounds, which have potential applications in drug development.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Pazopanib: It serves as a key intermediate in the synthesis of Pazopanib, a tyrosine kinase inhibitor used in cancer therapy.[\[10\]](#)
- Other APIs: It is also utilized in the synthesis of antihistamines, antifungal agents, and anti-tumor agents.[\[11\]](#)

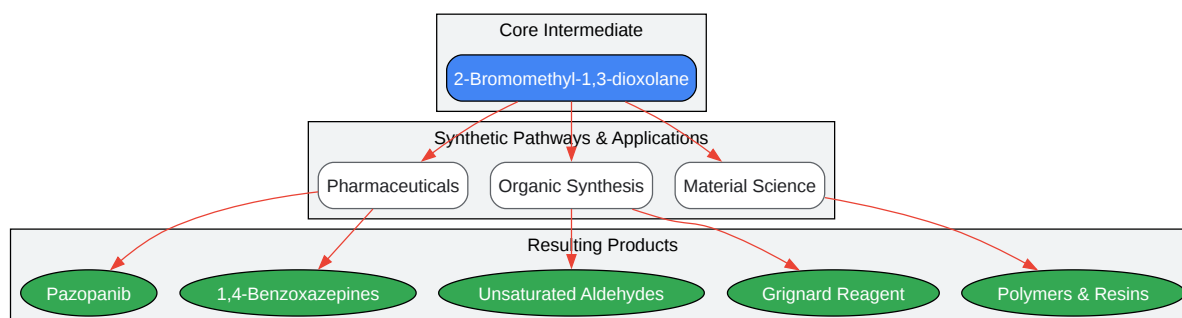
Organic Synthesis

Its role as a versatile intermediate extends to general organic synthesis.

- Aldehydes and Monoacetals: It is widely used in the preparation of α,β -unsaturated aldehydes and 1,4-dialdehyde monoacetals.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Grignard Reagent: **2-Bromomethyl-1,3-dioxolane** readily reacts with magnesium in tetrahydrofuran to form a stable Grignard reagent. This reagent is an efficient d²-synthon, useful in synthesizing branched-chain carbohydrate derivatives, and can add to unreactive carbohydrate ketones at elevated temperatures.[\[12\]](#)

Material Science

The compound's properties are also leveraged in material science for developing new materials.[\[2\]](#) It is used in the production of high-performance materials like polymers, resins, and specialty coatings.[\[2\]](#)[\[9\]](#)



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Caption: Applications of **2-Bromomethyl-1,3-dioxolane** in synthesis.

Safety and Handling

Hazard Information:

- Hazard Codes: Xi (Irritant)[2][6]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation)[4]
- Precautionary Statements: P264 (Wash skin thoroughly after handling), P280 (Wear protective gloves/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[3][4]

Storage:

- Store below +30°C.[2]

- The compound is moisture-sensitive, necessitating careful handling and storage in a dry environment.[1][2]

Conclusion

2-Bromomethyl-1,3-dioxolane (CAS No: 4360-63-8) is a pivotal intermediate in modern chemistry. Its utility spans from the synthesis of life-saving pharmaceuticals to the development of advanced materials.[1] The well-established synthesis protocols and its versatile reactivity ensure its continued importance in both academic research and industrial applications. Proper handling and storage are essential due to its irritant nature and sensitivity to moisture.

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